

In Vivo Administration of CCG-232964 in Mouse Models: Application Notes and Protocols

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Introduction

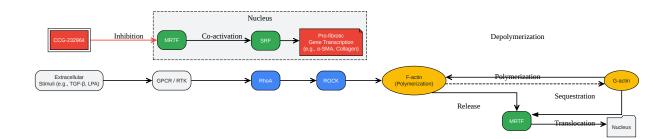
CCG-232964 is a potent, orally active small molecule inhibitor of the Rho/Myocardin-Related Transcription Factor (MRTF)/Serum Response Factor (SRF) signaling pathway.[1] This pathway is a critical regulator of cellular processes involved in fibrosis, the excessive scarring of tissues. Dysregulation of the Rho/MRTF/SRF pathway is implicated in the pathogenesis of various fibrotic diseases, including scleroderma. CCG-232964 belongs to a novel class of 5-aryl-1,3,4-oxadiazol-2-ylthioalkanoic acids designed to interrupt this pathological signaling cascade, offering a promising therapeutic strategy for fibrotic disorders.

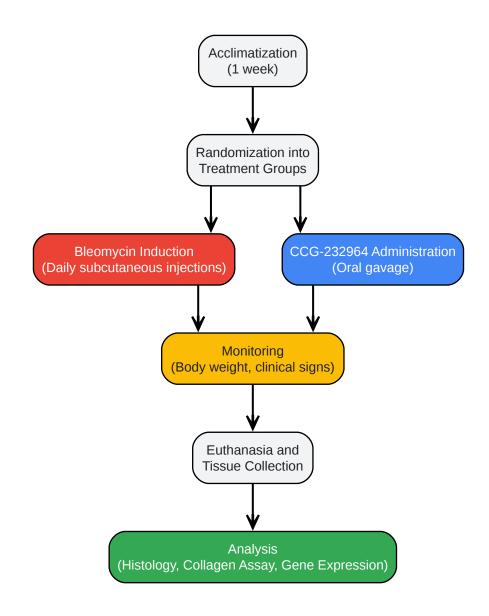
These application notes provide a comprehensive overview of the in vivo administration of **CCG-232964** in mouse models of fibrosis, with a focus on the bleomycin-induced scleroderma model. Detailed protocols for compound preparation, administration, and efficacy evaluation are presented to guide researchers in their preclinical studies.

Signaling Pathway and Mechanism of Action

The Rho/MRTF/SRF signaling pathway plays a pivotal role in the transdifferentiation of fibroblasts into myofibroblasts, a key event in the progression of fibrosis.









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